Application Note: Regioselective Synthesis and Purification of (3-Hydroxypropyl)urea

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Compound of Interest	
Compound Name:	*(3-Hydroxypropyl)urea*
CAS No.:	*16517-53-6*
Cat. No.:	*B1266340*

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Abstract & Strategic Overview

(3-Hydroxypropyl)urea is a mono-substituted urea derivative used as a hydrophilic intermediate in the synthesis of nitrosourea chemotherapeutics, polymer cross-linkers, and advanced humectants. While its ethyl analog, (2-Hydroxyethyl)urea (Hydrovance, CAS 2078-71-9), is ubiquitous in cosmetics, the propyl derivative offers distinct lipophilicity and spacer-arm properties critical for specific drug delivery systems.

Critical Isomer Distinction

Researchers must distinguish between two common synthetic routes that yield different isomers:

- Ammonolysis of Propylene Carbonate: Yields primarily (2-hydroxypropyl)urea due to the mechanism of ring opening at the less substituted carbon.
- Transamidation of Urea with 3-Amino-1-propanol: Yields the desired linear **(3-hydroxypropyl)urea**.

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This protocol focuses exclusively on the linear 3-hydroxy isomer via Transamidation (Method A) and Cyanate Addition (Method B).

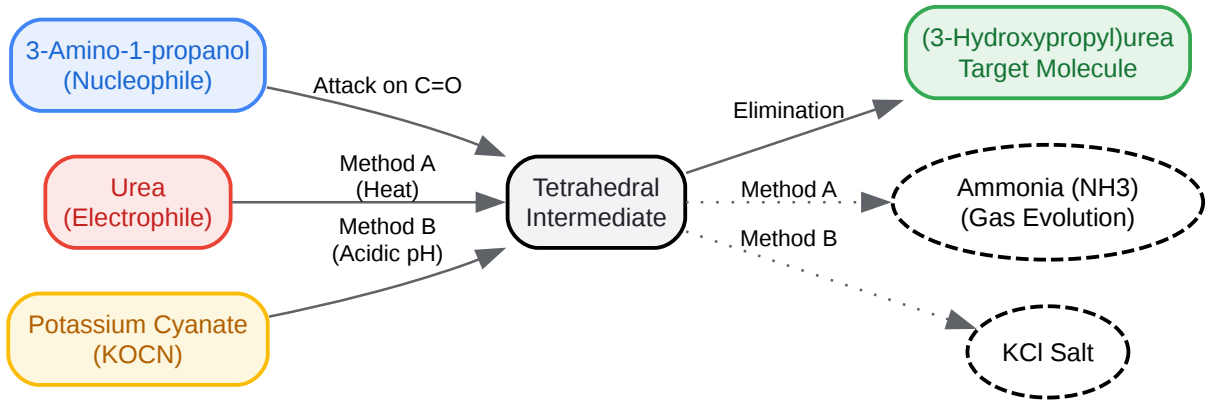
Chemical Reaction Strategy

Method Selection Matrix

Feature	Method A: Urea Melt Transamidation	Method B: Cyanate Addition (Wöhler)
Scale	Industrial / Multi-gram	Laboratory / Milligram
Atom Economy	High (Byproduct:)	Lower (Byproduct: KCl/NaCl)
Conditions	High Temp ( )	Mild / Aqueous ( )
Purity Profile	Risk of biuret/polymerization	High regioselectivity, requires desalting
Recommendation	Primary Protocol	Alternative for sensitive substrates

Reaction Mechanism (Graphviz)

The following diagram illustrates the nucleophilic attack mechanism for both methods.



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Caption: Figure 1. Mechanistic pathways for the synthesis of **(3-Hydroxypropyl)urea**. Method A involves ammonia displacement; Method B involves isocyanic acid generation.

Experimental Protocols

Protocol A: Urea Melt Transamidation (Scalable)

Best for: Producing >10g of material where salt-free product is required.

Reagents

- 3-Amino-1-propanol: 75.1 g (1.0 mol) [Purity >99%]
- Urea: 60.0 g (1.0 mol) [Stoichiometric 1:1 ratio is critical to minimize bis-urea formation]
- Solvent: None (Neat) or minimal Water (10 mL) to initiate melt.

Step-by-Step Procedure

- Setup: Equip a 250 mL 3-neck round-bottom flask with a mechanical stirrer, a reflux condenser, and a nitrogen inlet. Connect the outlet of the condenser to a gas trap (dilute HCl) to neutralize evolved ammonia.
- Mixing: Charge the flask with Urea (60.0 g) and 3-Amino-1-propanol (75.1 g).
- Initiation: Heat the mixture in an oil bath to 115°C. The urea will melt, and the mixture will become a homogeneous liquid.
- Reaction: Stir at 120–130°C for 3–4 hours.
  - Observation: Vigorous bubbling indicates ammonia evolution.
  - Control: Do not exceed 135°C to prevent biuret formation or polymerization.
- Completion: Monitor via TLC (Eluent: 10% Methanol in DCM). The amine spot (ninhydrin active) should disappear.
- Work-up:

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- Apply a vacuum (rotary evaporator or manifold) to the hot melt (carefully!) for 30 minutes to remove residual ammonia and traces of water.
- Cool the mixture to room temperature. The product typically solidifies into a waxy, hygroscopic white solid or viscous oil depending on ambient humidity.

- Purification (Recrystallization):
  - Dissolve the crude melt in a minimum amount of boiling Absolute Ethanol or Isopropanol.
  - Allow to cool slowly to 4°C.
  - Filter the white crystals and dry under vacuum over

    .

Protocol B: Cyanate Addition (High Purity)

Best for: Small scale (<5g) or when thermal degradation is a concern.

Reagents

- 3-Amino-1-propanol: 7.51 g (0.1 mol)
- Potassium Cyanate (KOCN): 8.92 g (0.11 mol, 1.1 eq)
- Hydrochloric Acid (1M): 100 mL
- Ion Exchange Resin: Amberlite IR-120 (H+ form) or similar.

Step-by-Step Procedure

- Salt Formation: Dissolve 3-amino-1-propanol in 50 mL water and neutralize with 1M HCl to pH ~6–7 to form the amine hydrochloride salt in situ.
- Addition: Dissolve KOCN in 30 mL water. Add this solution dropwise to the amine salt solution at room temperature.
- Reaction: Stir the mixture at 50–60°C for 2 hours.

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- Mechanism: The amine salt reacts with cyanate to form the urea.

- Desalting (Critical):
  - Evaporate the water to dryness. The residue contains the product and KCl.
  - Extraction: Extract the residue with hot Absolute Ethanol (

    mL). KCl is insoluble in ethanol; the urea product is soluble.
  - Filter off the KCl white solid.

- Isolation: Concentrate the ethanol filtrate to yield the pure **(3-Hydroxypropyl)urea**.

Analytical Characterization

To validate the synthesis, compare your data against the following reference values.

Parameter	Expected Value	Notes
Physical State	White Waxy Solid / Viscous Oil	Highly hygroscopic. MP is broad if wet.
Melting Point	~90–105°C	Lower than ethyl analog (164°C) due to propyl chain flexibility.
Solubility	Water, Ethanol, Methanol	Insoluble in Ether, Hexane.
NMR ( )	1.65 (m, 2H, -CH2-), 3.15 (t, 2H, N-CH2), 3.55 (t, 2H, O-CH2)	Urea protons exchange with .
IR Spectrum	3350 cm^{-1} (OH/NH str), 1650 cm^{-1} (C=O amide)	Characteristic urea carbonyl band.

Impurity Profile

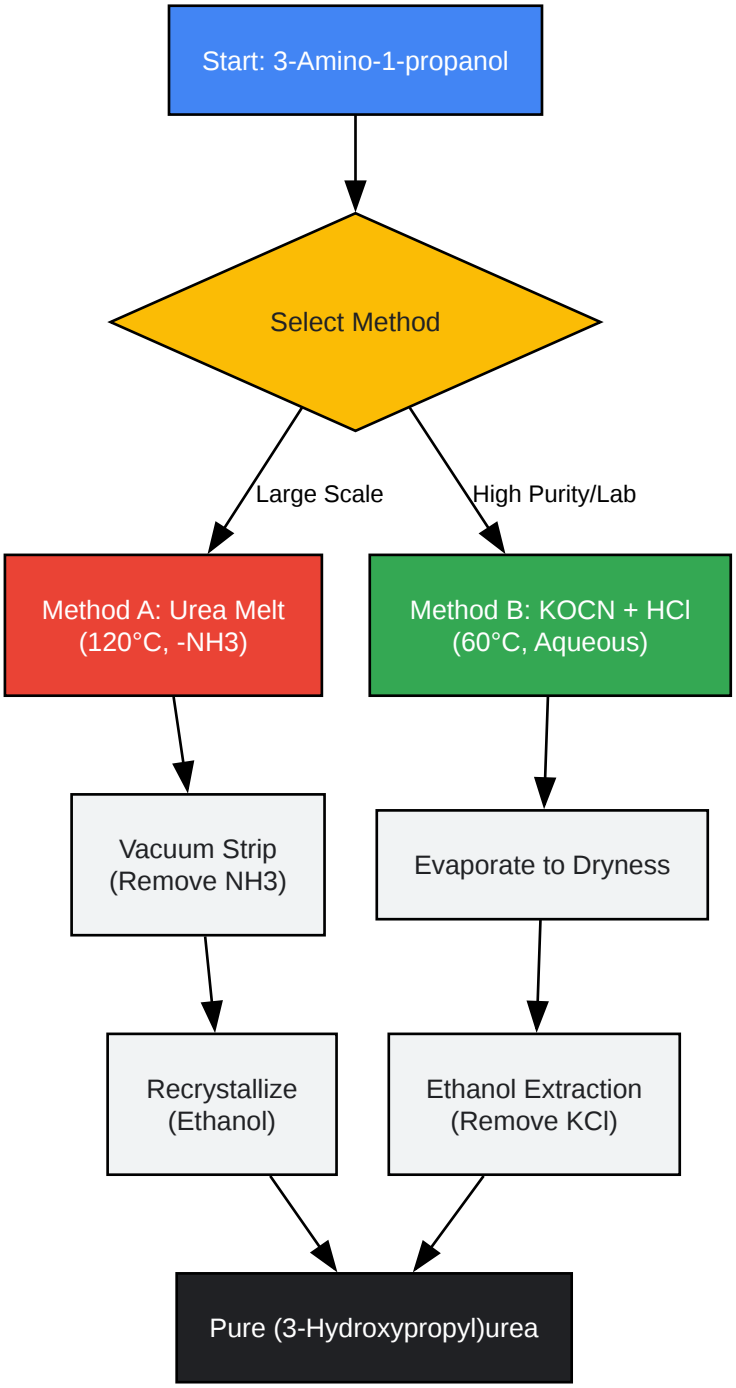
- Biuret: Detected by UV or colorimetric test (purple with

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). Avoid heating >140°C.

- 1,3-Bis**(3-hydroxypropyl)urea**: Forms if amine:urea ratio is > 1:1. Check Mass Spec for M+ = 176.2. Target M+ = 118.1.

Workflow Diagram



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Caption: Figure 2. Decision matrix and purification workflow for isolation of pure product.

References

- Elman, A. R., et al. (2018). "Synthesis of Urea by Ammonolysis of Propylene Carbonate." Journal of Chemistry and Chemical Engineering. (Demonstrates the formation of the 2-hydroxy isomer, validating the need for the amine route for the 3-hydroxy isomer).
- Wöhler Synthesis Adaptation: Kurzer, F. (1949). "Arylureas i. cyanate method." Organic Syntheses. (Foundational protocol for cyanate-amine synthesis adapted here for aliphatic amines).
- Urea Transamidation Kinetics: "Process for preparing substituted ureas." Google Patents. (General conditions for amine-urea melts).
- Physical Properties Comparison: "2-Hydroxyethylurea CAS 2078-71-9 Data." ChemicalBook. (Used for homologous property estimation).
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